

Veratric acid physical and chemical properties

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Compound of Interest

Compound Name: Veratric Acid

Cat. No.: B131383

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An In-depth Technical Guide to the Physical and Chemical Properties of **Veratric Acid**

Introduction

Veratric acid, systematically known as 3,4-dimethoxybenzoic acid, is a phenolic compound derived from various plant sources, including fruits and vegetables.^[1] It is a derivative of protocatechuic acid and finds utility as an intermediate in the synthesis of pharmaceuticals, particularly antipyretic analgesics and antirheumatics, as well as in the production of certain dyes.^[2] This document provides a comprehensive overview of the physical and chemical properties of **veratric acid**, tailored for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

The fundamental physical and chemical properties of **veratric acid** are summarized in the tables below, providing a consolidated reference for laboratory and research applications.

Table 1: General and Physical Properties of Veratric Acid

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O ₄	[1][3][4]
Molecular Weight	182.17 g/mol	[1][3][5]
Appearance	White to off-white or pale yellow crystalline powder.[1][3][6]	[1][3][6]
Melting Point	179-182 °C	[1][2][7]
Boiling Point	302-303 °C (estimated at 760 mm Hg)	[6]
Flash Point	120.9 °C	[8]
pKa	4.35 ± 0.10 (Predicted)	[1][8]
logP (o/w)	1.610	[1][6]
Vapor Pressure	0.000423 mmHg at 25°C	[8]

Table 2: Solubility of Veratric Acid

Solvent	Solubility	Temperature	Source(s)
Water	Slightly soluble; 0.5 g/L	14 °C	[1][6]
0.051 g/100g of solvent	298.2 K	[9]	
Methanol	Soluble	-	[3]
Ethanol	Soluble	-	[8]
Ether	Soluble	-	[6][8]
DMSO	36 mg/mL	-	[10][11]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **veratric acid**.

- ^1H NMR: Spectra available.[12][13]
- ^{13}C NMR: Spectra available.[12]
- Infrared (IR) Spectroscopy: IR spectra, typically showing characteristic peaks for the carboxylic acid and methoxy functional groups, are available.[12][14]
- Mass Spectrometry (MS): Mass spectral data, including electron ionization (EI) mass spectra, are available for the determination of the molecular weight and fragmentation pattern.[5][12][14]

Chemical Properties and Reactivity

Veratric acid is a stable compound under normal conditions.[1][8][15] It is incompatible with strong oxidizing agents and strong reducing agents.[1][8][15] Hazardous decomposition products upon combustion include carbon monoxide and carbon dioxide.[15]

Experimental Protocols

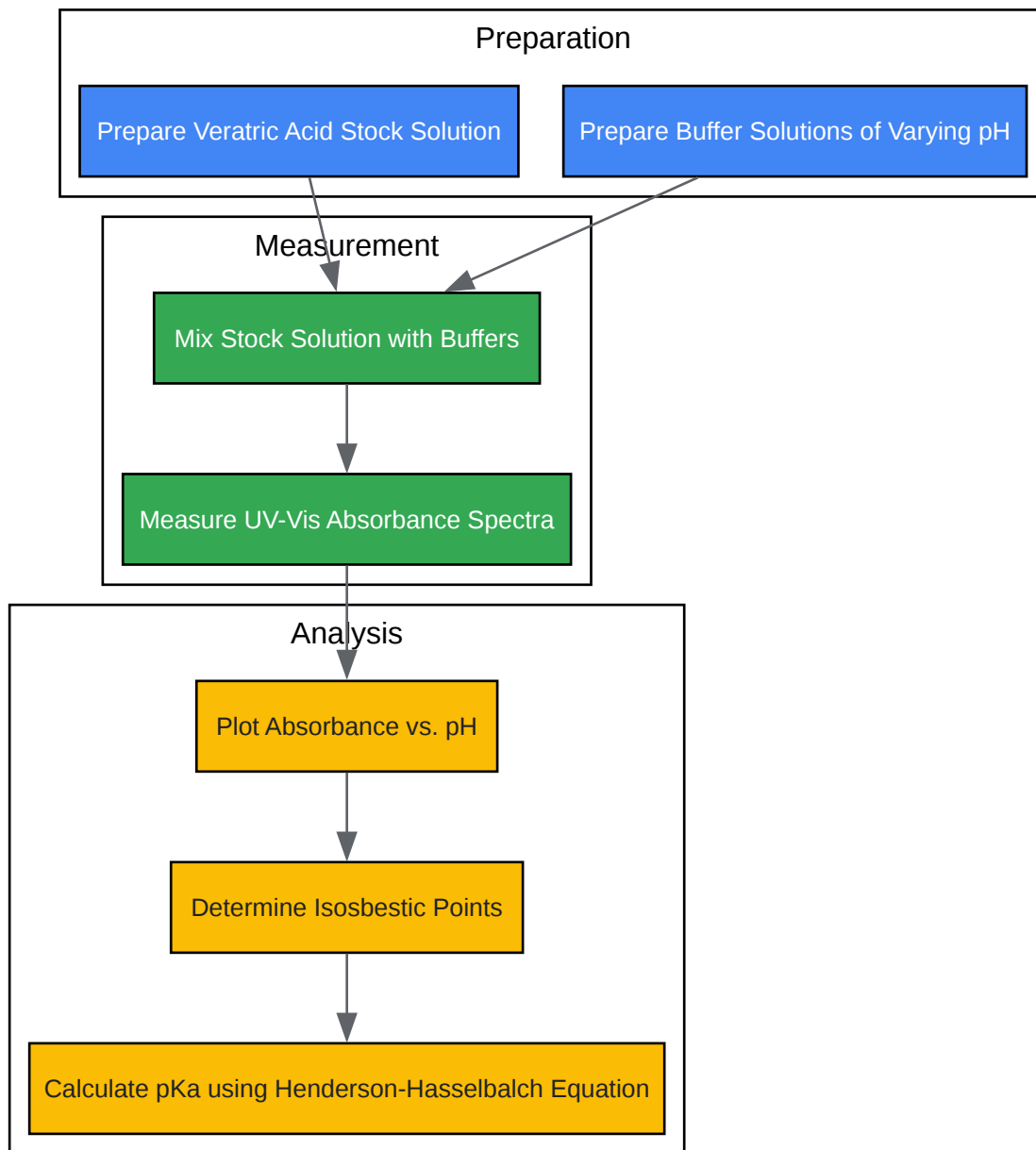
Determination of pKa by UV-Vis Spectrophotometry

This protocol is a general method for determining the acid dissociation constant (pKa) of a compound like **veratric acid** using UV-Vis spectrophotometry.

- Preparation of Stock Solution: A stock solution of **veratric acid** is prepared in a suitable solvent, such as methanol, at a known concentration (e.g., 1.0 mmol L^{-1}).[16]
- Preparation of Buffer Solutions: A series of buffer solutions with a range of known pH values is prepared.
- Sample Preparation: A small aliquot of the **veratric acid** stock solution is added to each buffer solution in a cuvette to achieve a final desired concentration.[16]
- Spectrophotometric Measurement: The absorption spectrum of each solution is recorded at different pH values using a UV-Vis spectrophotometer.[16]
- Data Analysis: The pKa is determined by analyzing the changes in absorbance at specific wavelengths as a function of pH. This can be done by identifying the isosbestic points and

applying the Henderson-Hasselbalch equation.[16]

Workflow for pKa Determination



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Determination of Solubility

The solubility of **veratric acid** in various solvents can be determined using a dynamic method.
[17]

- **Sample Preparation:** A known amount of **veratric acid** is added to a known volume of the solvent in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature until equilibrium is reached.
- **Phase Separation:** The saturated solution is allowed to stand, and the undissolved solid is separated from the liquid phase, often by centrifugation or filtration.
- **Concentration Measurement:** The concentration of **veratric acid** in the supernatant is determined using a suitable analytical technique, such as HPLC or UV-Vis spectroscopy.[9][18] For low solubility, as in water, UV-Vis spectroscopy at a specific wavelength (e.g., 258 nm) is an alternative to gravimetric methods.[9]
- **Data Correlation:** The experimental solubility data can be correlated with temperature using thermodynamic models like the modified Apelblat equation.[17]

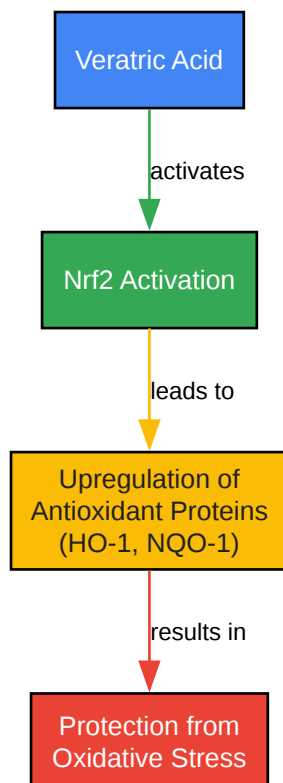
Biological Activity and Signaling Pathways

Veratric acid exhibits various biological activities, including antioxidant and anti-inflammatory effects.[1][10] It has been shown to interact with several key signaling pathways.

Nrf2 Signaling Pathway

Veratric acid can alleviate liver ischemia/reperfusion injury by activating the Nrf2 signaling pathway.[19][20] This activation leads to the upregulation of downstream antioxidant proteins such as heme oxygenase-1 (HO-1) and NAD(P)H quinone dehydrogenase 1 (NQO-1), thereby protecting cells from oxidative stress.[19][20]

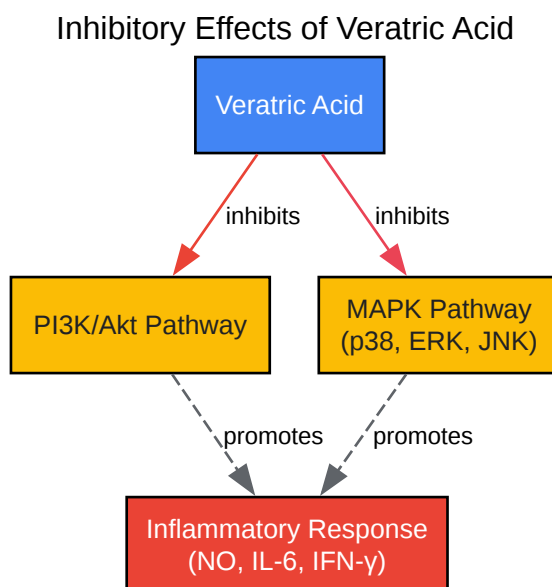
Veratric Acid and the Nrf2 Pathway



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PI3K/Akt and MAPK Signaling Pathways

In lipopolysaccharide (LPS)-stimulated RAW264.7 macrophage cells, **veratric acid** has been shown to inhibit the activation of the PI3K/Akt pathway.[1] Furthermore, it can dephosphorylate members of the mitogen-activated protein kinase (MAPK) family, including p38, ERK, and JNK.[21] These actions contribute to its anti-inflammatory effects by suppressing the production of inflammatory mediators like nitric oxide (NO), interleukin-6 (IL-6), and interferon- γ (IFN- γ).[21]



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Conclusion

Veratric acid is a well-characterized compound with defined physical, chemical, and spectral properties. Its stability and known reactivity make it a reliable intermediate in chemical synthesis. Furthermore, its demonstrated biological activities, particularly its antioxidant and anti-inflammatory effects mediated through the Nrf2, PI3K/Akt, and MAPK signaling pathways, highlight its potential for further investigation in drug discovery and development. This guide provides essential technical data to support ongoing and future research involving this versatile molecule.

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